

Physical and chemical properties of 1-Phenylacenaphthylene

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Compound of Interest

Compound Name: 1-Phenylacenaphthylene

Cat. No.: B15397830

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An In-Depth Technical Guide to 1-Phenylacenaphthylene

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Phenylacenaphthylene is a polycyclic aromatic hydrocarbon (PAH) characterized by a phenyl group attached to the acenaphthylene core. This modification of the acenaphthylene structure is expected to influence its electronic, spectroscopic, and biological properties, making it a molecule of interest for materials science and medicinal chemistry. This technical guide provides a comprehensive overview of the known physical and chemical properties of **1-Phenylacenaphthylene**, alongside available experimental details and an exploration of the potential biological significance of the broader acenaphthylene class of compounds.

Chemical Structure and Properties

The fundamental characteristics of **1-Phenylacenaphthylene** are summarized below. Due to a lack of extensive experimental data in publicly available literature, some properties are estimated based on the properties of the parent compound, acenaphthylene, and related structures.

Table 1: Physical and Chemical Properties of **1-Phenylacenaphthylene**

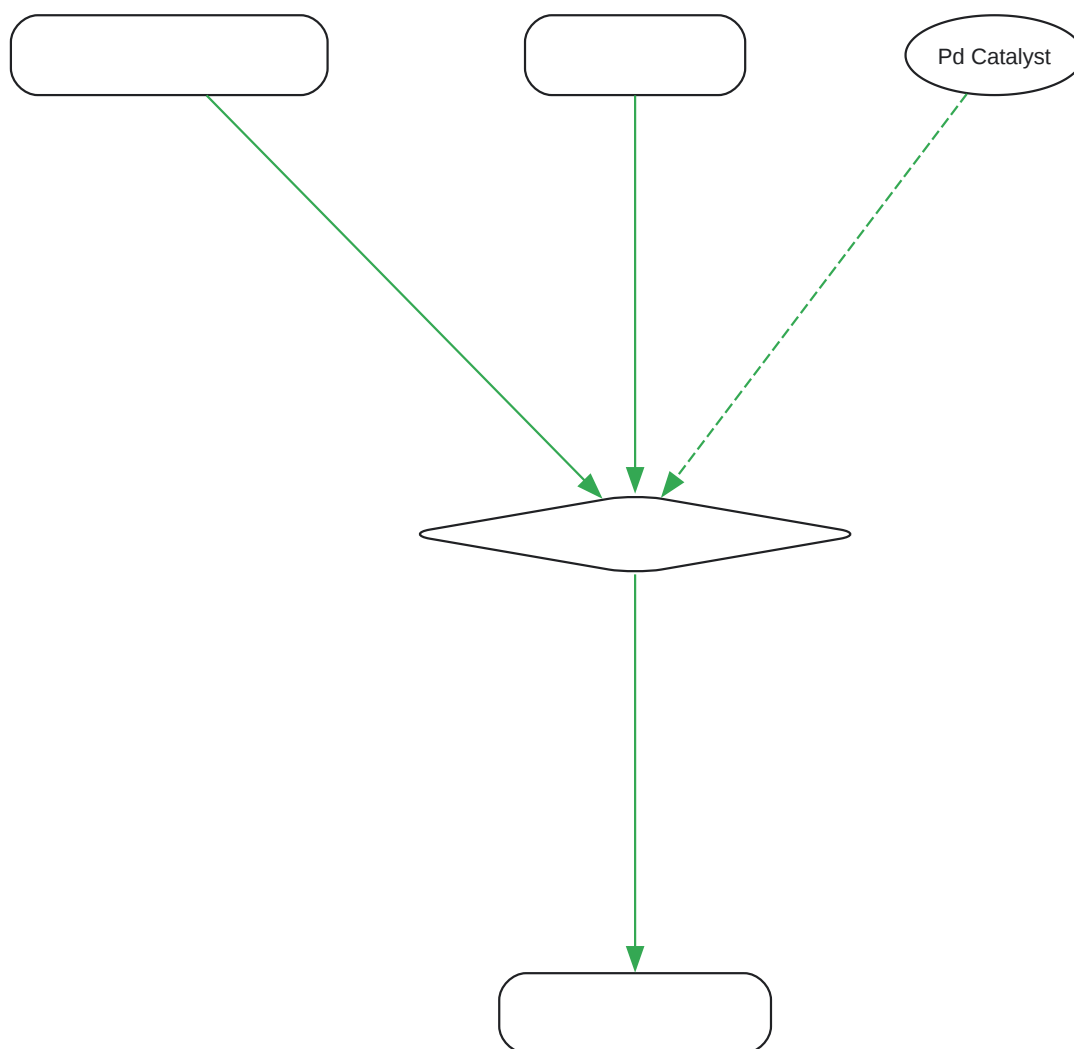
Property	Value	Source/Notes
Molecular Formula	C ₁₈ H ₁₂	PubChem CID: 13119282
Molecular Weight	228.29 g/mol	PubChem CID: 13119282
Appearance	Not specified (likely a solid)	Inferred from related PAHs
Melting Point	Data not available	Inferred from acenaphthylene[1]
Boiling Point	Data not available	
Solubility	Insoluble in water	
LogP (Octanol-Water Partition Coefficient)	Data not available	

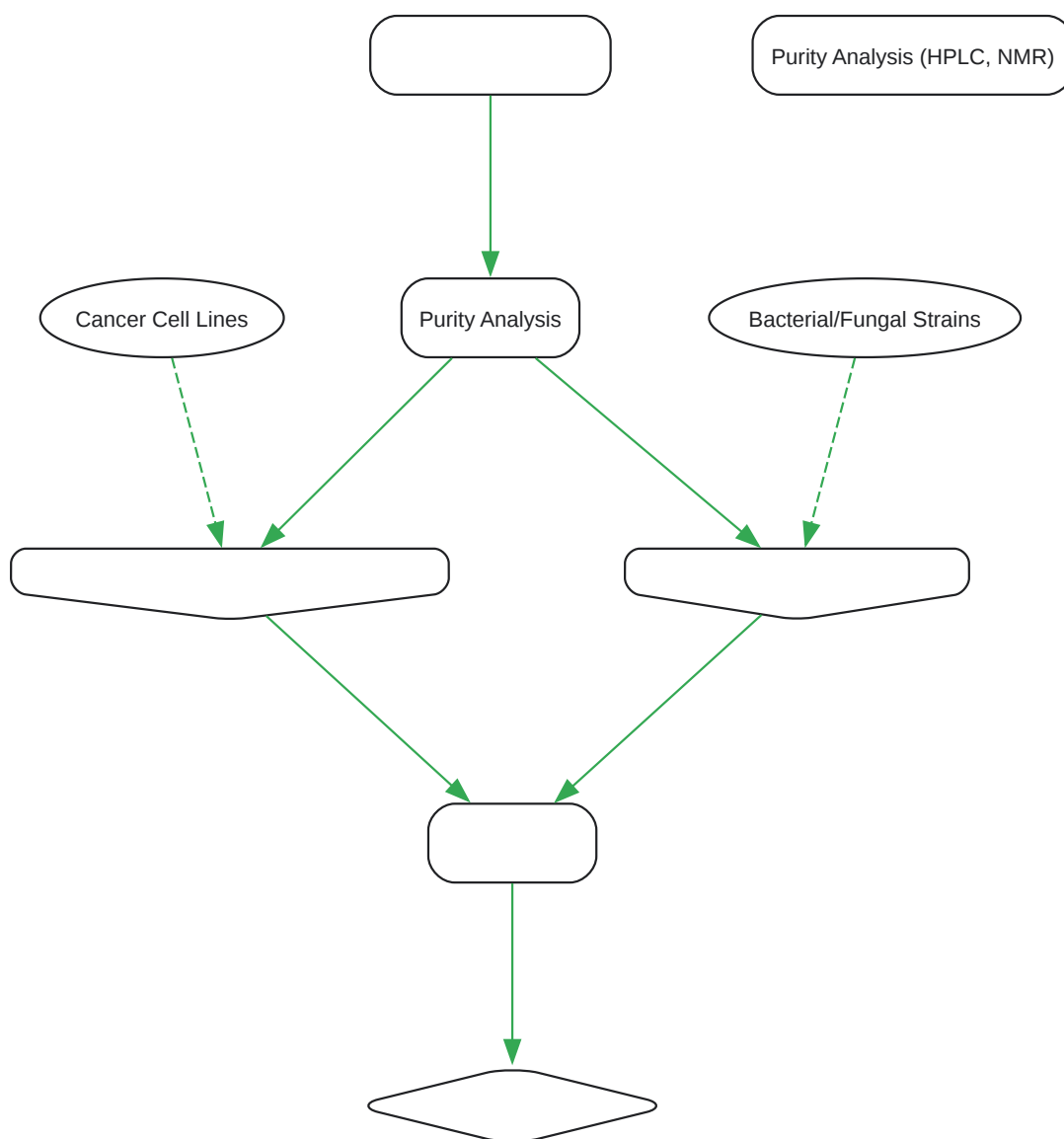
Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **1-Phenylacenaphthylene** is not readily available in the searched literature, the synthesis of acenaphthylene-fused heteroarenes has been achieved via palladium-catalyzed Suzuki-Miyaura coupling followed by a C-H arylation cascade. This suggests that a similar cross-coupling strategy, reacting a halogenated acenaphthylene with phenylboronic acid, could be a viable synthetic route.

The reactivity of the acenaphthylene core is well-documented. The double bond in the five-membered ring is susceptible to various reactions, including oxidation and addition reactions. For instance, acenaphthylene reacts with hydroxyl radicals and ozone, leading to ring-opened products. This inherent reactivity of the acenaphthylene scaffold suggests that **1-Phenylacenaphthylene** would likely undergo similar transformations, with the phenyl substituent potentially influencing the regioselectivity of such reactions.

Logical Relationship: Potential Synthesis Route





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References

- 1. 1H-Phenalen-1-one [webbook.nist.gov]
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